A Technical Guide to the Physical Characteristics of Citric Acid-d4

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Compound of Interest

Compound Name: *Citric acid-d4-1*

Cat. No.: *B15138044*

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This document provides a comprehensive overview of the core physical and chemical properties of Citric acid-d4 (CAS: 147664-83-3), a deuterated isotopologue of citric acid. It is intended to serve as a technical resource for professionals in research and development who utilize stable isotope-labeled compounds as internal standards, tracers, or for mechanistic studies. This guide summarizes key quantitative data, outlines relevant experimental methodologies, and visualizes a typical analytical workflow.

Core Physical and Chemical Properties

Citric acid-d4, also known as 2-Hydroxy-1,2,3-propanetricarboxylic-d4 Acid, is a synthetic, deuterated form of citric acid where the four methylene hydrogens are replaced with deuterium.[1] This isotopic substitution results in a mass shift of M+4, making it an ideal internal standard for mass spectrometry-based quantification of natural citric acid.[2]

General and Computational Properties

The fundamental identifiers and computed chemical properties of Citric acid-d4 are summarized below. These values are crucial for substance identification, registration, and

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computational modeling.

Property	Value	Source
Chemical Formula	$C_6H_4D_4O_7$	[1]
Linear Formula	$HOC(CO_2H)(CD_2CO_2H)_2$	[2]
Molecular Weight	196.15 g/mol	
Exact Mass	196.052109 g/mol	
CAS Number	147664-83-3	
Appearance	White solid / crystalline powder	
Isotopic Purity	≥98 atom % D	
Chemical Purity	≥95% - 98%	
XLogP3	-1.7 to -1.72	
Topological Polar Surface Area	132 $Å^2$	
Hydrogen Bond Donors	4	
Hydrogen Bond Acceptors	7	

Thermophysical and Spectroscopic Data

The following table details the experimentally determined physical constants for Citric acid-d4. Note the variability in reported flash points, which may depend on the experimental method used.

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Property	Value	Source
Melting Point	153-159 °C (lit.)	
Boiling Point	309.6 ± 42.0 °C (at 760 mmHg)	
Density	1.8 ± 0.1 g/cm³	
Flash Point	155.2 ± 24.4 °C	
Refractive Index	1.575	
Solubility	Water: 100 mg/mL (ultrasonication may be needed) DMSO: 100 mg/mL (ultrasonication may be needed)	

Experimental Protocols and Applications

Citric acid-d4 is primarily used as an internal standard for the accurate quantification of citric acid in complex biological matrices via isotope dilution mass spectrometry.

Quantification of TCA Intermediates by LC-MS/MS

This protocol outlines the use of Citric acid-d4 as an internal standard for the analysis of tricarboxylic acid (TCA) cycle intermediates in biological fluids.

Objective: To accurately quantify endogenous citric acid levels in samples such as plasma or urine.

Methodology:

- Sample Preparation: Biological samples (e.g., plasma, filtered urine) are acidified, typically with 0.2% formic acid.
- Internal Standard Spiking: A known quantity of Citric acid-d4 is added to all standards, controls, and unknown samples to achieve a consistent final concentration (e.g., 10 µg/mL).

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- Extraction: The mixture is vortexed and centrifuged to precipitate proteins and remove particulates. The resulting supernatant is transferred to HPLC vials for analysis.
- Chromatographic Separation: Samples are injected into a liquid chromatography system, often employing a C18 column for separation of the organic acids.
- Mass Spectrometric Detection: The eluent is introduced into a triple quadrupole mass spectrometer. The instrument is operated in multiple reaction monitoring (MRM) mode to detect specific precursor-to-product ion transitions for both endogenous citric acid and the Citric acid-d4 internal standard.
- Quantification: The concentration of citric acid in the unknown samples is determined by calculating the peak area ratio of the analyte to the internal standard and comparing this ratio against a calibration curve generated from standards with known concentrations.

Stability and Storage

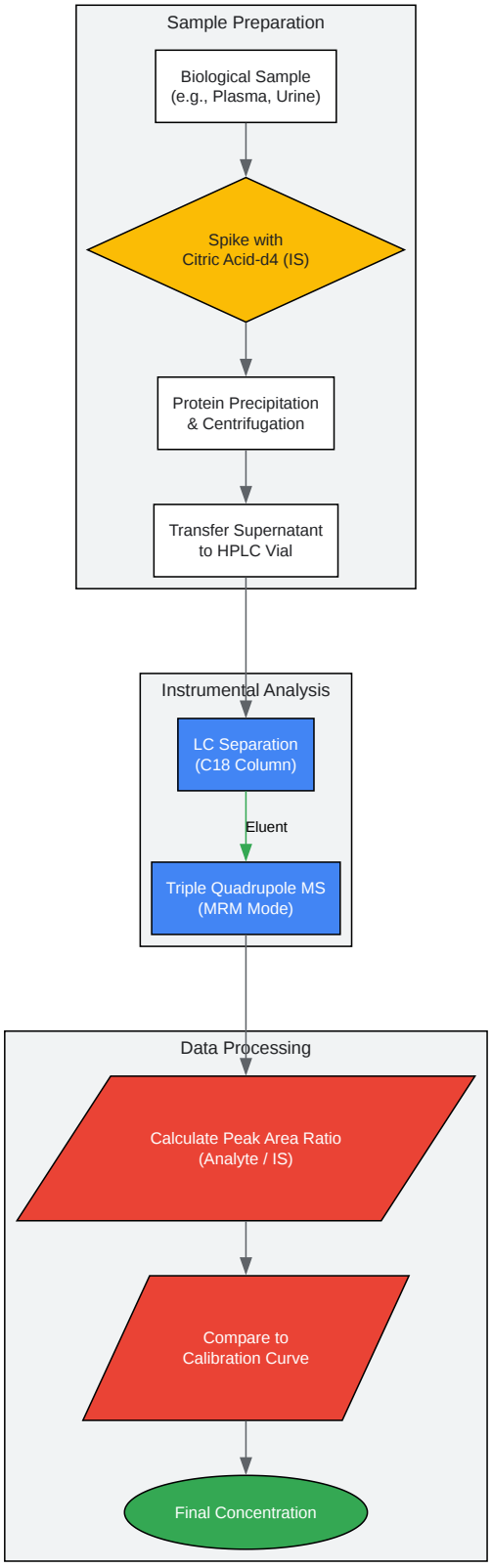
Proper handling and storage are critical to maintaining the integrity of the isotopically labeled compound.

- Long-Term Storage: Store as a neat solid at temperatures ranging from room temperature to -20°C, protected from light and moisture.
- Solution Storage: Stock solutions should be aliquoted to prevent degradation from repeated freeze-thaw cycles. Recommended storage is at -80°C for up to 6 months or at -20°C for up to 1 month.
- Chemical Stability: The compound is stable if stored under the recommended conditions. It is advisable to re-analyze the chemical purity after three years.

Visualized Experimental Workflow

The following diagram illustrates the logical flow of a typical quantitative analysis using Citric acid-d4 as an internal standard.

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Caption: Workflow for LC-MS/MS quantification using Citric acid-d4.

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